

Technical Support Center: Solving Crystallographic Twinning in dppaS2 Structures

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Welcome to the technical support center for researchers working on the crystal structure of dppaS2 and related Dps-family proteins. This guide is designed to help you identify, troubleshoot, and resolve one of the most persistent challenges in protein crystallography: crystal twinning. As DNA-binding proteins from starved cells (Dps), these molecules form robust dodecameric assemblies that are crucial for protecting DNA from oxidative stress.^{[1][2]} However, the high symmetry and packing of these particles can sometimes lead to complex twinning pathologies, complicating structure determination.

This document moves beyond simple protocols to explain the crystallographic reasoning behind each step, empowering you to make informed decisions during your experiments and data analysis.

Frequently Asked Questions: Your First Line of Defense

This section addresses the most common initial questions regarding crystal twinning.

Q1: What exactly is crystal twinning?

A: Crystal twinning is a growth defect where two or more separate crystal lattices, known as twin domains, are intergrown in a specific, symmetrical orientation.^[3] The mathematical operation that relates the orientation of these domains is called the twin law.^[4] For protein crystallography, we primarily encounter three types:

- **Merohedral Twinning:** Occurs when the twin law is a symmetry element of the crystal's lattice but not of the crystal's actual point group.^[4] This results in a perfect, systematic overlap of all reflections from each twin domain in the diffraction pattern, making it invisible to the eye.^[5]
- **Pseudo-Merohedral Twinning:** This happens when the crystal lattice has metrically accidental higher symmetry. For example, a monoclinic crystal where the β angle is very close to 90° might mimic an orthorhombic lattice.^{[4][6]} Like merohedral twinning, the reflection overlap is near-perfect, making it difficult to detect visually.
- **Non-Merohedral Twinning:** In this case, the twin law is not a symmetry operation of the lattice.^[4] This leads to only partial or no overlap of many reflections, which can often be seen as split or multiple spots in the diffraction image, or it may cause indexing programs to fail.^{[4][7]}

Q2: Why is twinning a significant problem for structure determination?

A: Twinning compromises the integrity of your diffraction data. The measured intensity of an overlapped reflection is the sum of intensities from each contributing twin domain.^[5] This summation corrupts the structure factor amplitudes, which are the fundamental data used for phasing and refinement. Consequently, twinning can lead to:

- Failure to solve the structure, especially with molecular replacement or experimental phasing.
- Incorrect space group assignment.
- Refinement stalling at high R-factors and R-free values.^[5]

- Uninterpretable or noisy electron density maps.
- Ill-defined thermal parameters and problematic model geometry.[\[3\]](#)

Q3: What are the common warning signs of twinning in my dppaS2 diffraction data?

A: Detecting twinning early is crucial. Here are key indicators to watch for:

- Visual Inspection: For non-merohedral twinning, you might observe split reflections or find that auto-indexing programs fail or report an unusually large unit cell.[\[7\]](#)
- Data Processing Statistics: For merohedral and pseudo-merohedral twinning, which are visually hidden, the clues lie in intensity statistics. After data reduction, tools like TRUNCATE (part of the CCP4 suite) or phenix.xtriage should be used routinely.[\[5\]](#) Key indicators include:
 - An unusual cumulative intensity distribution (I^2 plot). Twinned data will fall between the expected curves for twinned and untwinned data.
 - A low value for the mean $|E^2 - 1|$, which often trends towards 0.5 for perfectly twinned data instead of the expected 0.736 for acentric data.
 - Failure to find a clear solution for the space group, or merging statistics (R-merge) that are only moderately worse in a higher symmetry Laue group.[\[8\]](#)

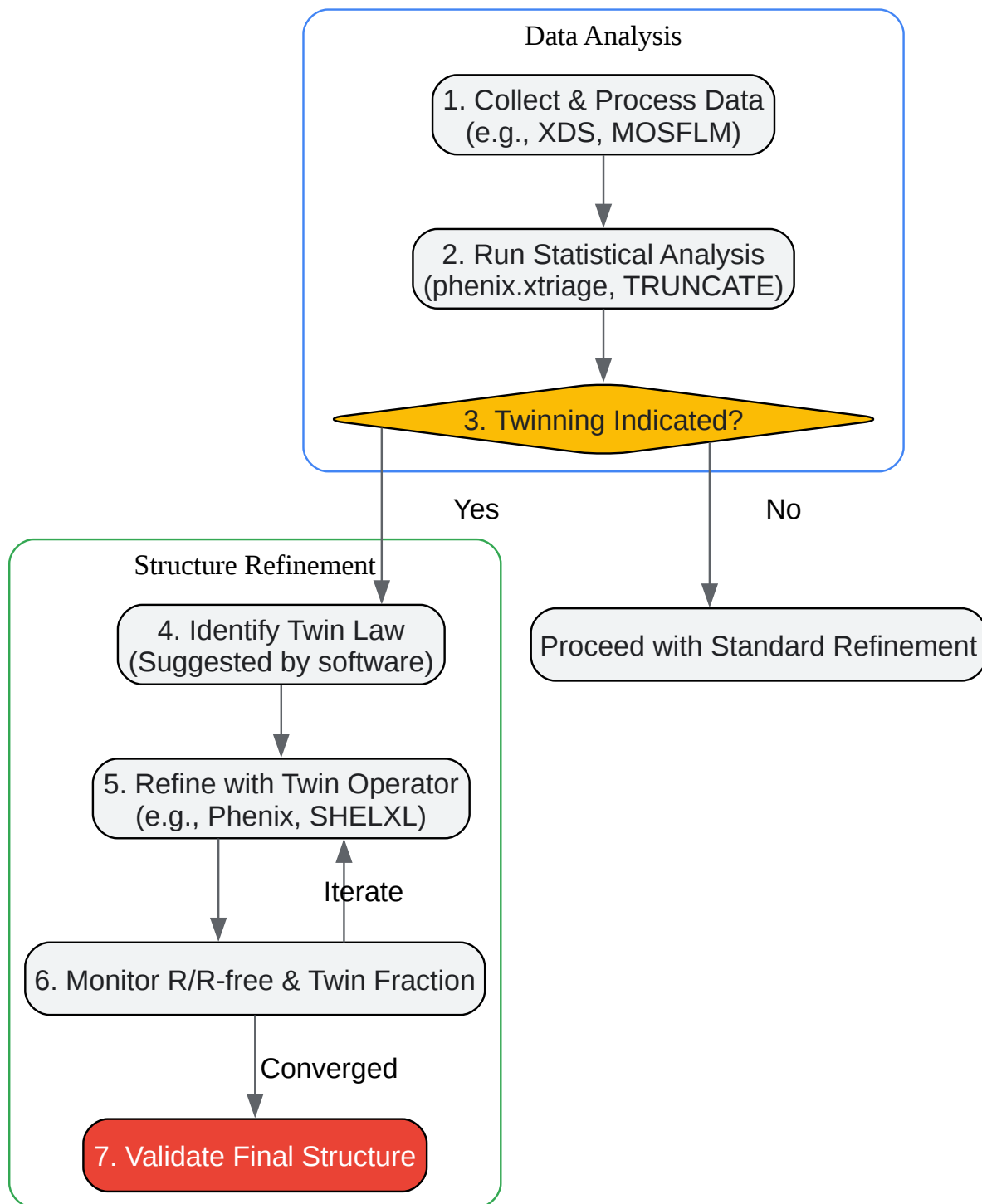
Troubleshooting Guide 1: Merohedral & Pseudo-Merohedral Twinning

This is the most common and insidious type of twinning. Because the reciprocal lattices of the twin domains are perfectly or near-perfectly superimposed, it can only be diagnosed through statistical analysis.[\[9\]](#)

Q: My phenix.xtriage output strongly suggests merohedral twinning with an estimated twin fraction of 0.35. What is my workflow?

A: A twin fraction below 0.5 (where 0.5 represents a perfect 50/50 contribution from two domains) is manageable. The key is not to treat the data as flawed but to incorporate the twinning information directly into refinement. The causality here is that by providing the refinement program with the twin law and an initial estimate of the twin fraction, it can correctly model the contribution of each domain to the observed intensities.

The logical flow involves identifying the twinning, determining the mathematical relationship (twin law) between the domains, and using that information to deconvolve the intensities during structural refinement.



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Caption: Workflow for handling merohedral or pseudo-merohedral twinning.

- Confirm Twinning: Run your merged reflection file through phenix.xtriage or a similar tool. Pay attention to the Britton plot and the estimated twin fraction (alpha).[5]
- Identify the Twin Law: The analysis program will typically suggest the most likely twin law (e.g., $h,-h-k,-l$). This law is a matrix that transforms the indices of one twin domain to the other.
- Perform Molecular Replacement (MR) or Phasing: Attempt to solve the structure using the twinned data. MR can sometimes succeed even with moderately twinned data. Experimental phasing (SAD/MAD) is also possible.[9]
- Refine with Twinning Correction: This is the critical step. Instead of trying to "detwin" the data first—a process that can add noise—you instruct the refinement program to account for it.[9]

Software	Key Command / Flag	Causality & Explanation
phenix.refine	refinement.twinning=True	This command tells the program to automatically detect the twin law from the file header (if present) and refine the twin fraction as a parameter. It is a robust and highly automated approach.
SHELXL	TWIN [matrix] [fraction]	This provides explicit control. You must provide the 3x3 twin matrix and an initial twin fraction (e.g., TWIN -1 0 0 0 -1 0 0 0 -1 0.35). SHELXL will then refine this fraction. This is excellent for cases requiring precise manual control.
REFMAC5	TWIN [fraction]	Similar to other programs, this allows for the refinement of the twin fraction. It should be used in later stages of refinement once a good model is obtained.

Troubleshooting Guide 2: Non-Merohedral Twinning

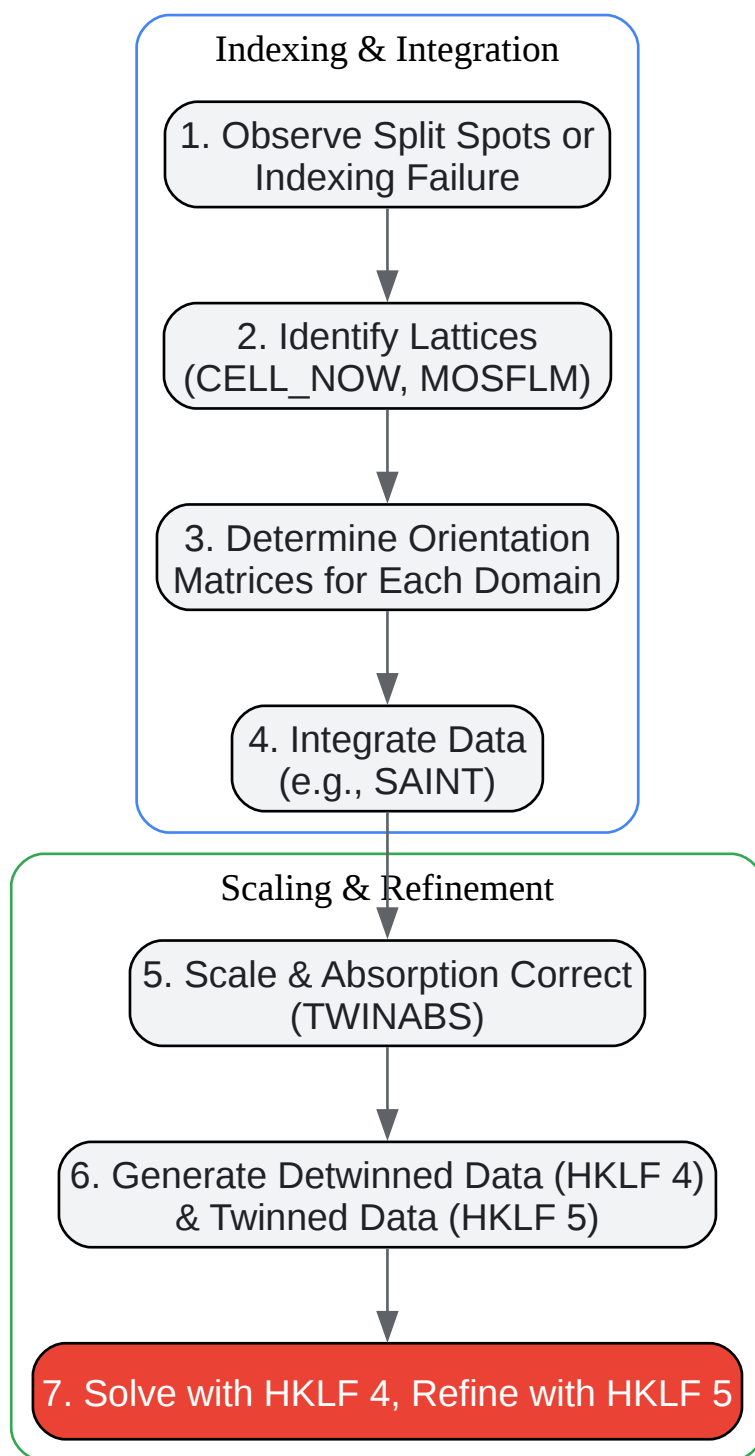
This type of twinning is often more obvious from the start, as it visibly degrades the diffraction pattern. The challenge here is not detection, but correct data processing.

Q: My diffraction images show split spots, and auto-indexing with XDS failed. How do I handle this suspected non-merohedral twin?

A: Split spots and indexing failures are classic signs that you have more than one crystal lattice diffracting.^[7] The strategy is to identify and index each lattice separately and then process the

data in a way that accounts for both (or all) domains. This requires specialized software designed to handle multiple orientation matrices.

The process involves deconvolving the multiple lattices present in the diffraction images before integration and scaling.



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Caption: Workflow for processing non-merohedrally twinned data.

- **Identify Multiple Lattices:** Use a program like CELL_NOW (Bruker) or the multi-lattice indexing routines in MOSFLM.^{[7][10]} These programs are designed to find multiple orientation matrices from a set of reflections.
- **Integrate the Data:** Once you have orientation matrices for each twin domain, use an integration program like SAINT that can handle them.^[7] It will integrate the intensity for each domain.
- **Scale and Correct for Overlap:** This is a crucial step. A program like TWINABS is essential.^[7] It performs scaling and absorption correction while also analyzing which reflections are non-overlapped, partially overlapped, and fully overlapped.
- **Generate Output Files for Refinement:** TWINABS will typically generate two key files:
 - An HKLF 4 format file: This contains "detwinned" data, where an attempt has been made to separate the contributions from each domain. This file is best used for structure solution (e.g., MR).^[7]
 - An HKLF 5 format file: This file contains the summed, observed intensities along with the twin law and refined twin fraction. This file is the correct one to use for structure refinement with a program like SHELXL.^[7]
- **Solve and Refine:** Use the HKLF 4 file to find your initial phases and build a model. Then, switch to the HKLF 5 file for the final, most accurate refinement.

Troubleshooting Guide 3: Experimental Intervention

Sometimes, no amount of computational wizardry can fix poor-quality data. If twinning is severe (e.g., twin fraction ~0.5) or refinement remains problematic, you must return to the lab to produce better crystals.

Q: My dppaS2 crystals are consistently twinned with a fraction of ~0.48, and refinement is impossible. What

can I change in my crystallization experiments?

A: A twin fraction near 0.5 is the worst-case scenario, as the information from the two domains is almost equally convoluted.^[9] The goal of experimental intervention is to alter the nucleation and growth kinetics to favor the formation of a single lattice. The underlying principle is that twinning is a crystal growth defect; therefore, changing the conditions of growth can eliminate it.^[11]

This is one of the most powerful techniques to overcome twinning.^[12] The logic is to separate the nucleation and growth phases of crystallization. By providing a pre-formed crystalline "seed," you bypass the often-problematic initial nucleation event and encourage controlled growth in a less supersaturated environment. Remarkably, this can work even when using a crushed twinned crystal as the seed stock.^{[12][13]}

Protocol: Microseeding to Eliminate Twinning

- **Prepare the Seed Stock:** Take a drop containing your best (but twinned) dppaS2 crystals. Add 50 μ L of reservoir solution and crush the crystals by vortexing with a seed bead or by aspirating through a fine pipette tip.
- **Dilute the Seeds:** Perform serial dilutions of your seed stock (e.g., 1:10, 1:100, 1:1000) using the reservoir solution. This is crucial for controlling the number of nucleation sites.
- **Set Up New Drops:** Prepare new crystallization drops, but use a slightly lower precipitant concentration than your original condition to reduce the supersaturation.
- **Introduce the Seeds:** Using a fine tip or whisker, touch the diluted seed stock and then streak it through your new drop.
- **Incubate and Observe:** Incubate under the same conditions. Often, a new crystal form may appear, or the original form will grow without the twinning defect.^[12]

Variable to Change	Modification Strategy & Rationale	Potential Outcome
Temperature	Decrease incubation temperature (e.g., from 20°C to 4°C). This slows down crystal growth kinetics. [11]	Slower growth can be more ordered, reducing the chance of twinning defects.
Precipitant Conc.	Lower the precipitant concentration slightly. This reduces the level of supersaturation.	Slower approach to supersaturation can favor fewer, higher-quality nucleation events.
pH	Shift the pH of the buffer by +/- 0.5-1.0 units. [14] This alters the surface charge of the dppaS2 protein.	Changing surface charge can disrupt the crystal contacts that favor the twinned arrangement.
Additives	Use an additive screen (e.g., different salts, small molecules, detergents).	Additives can act as "poisons" that bind to a specific crystal face, inhibiting growth in one direction and potentially breaking the twinning symmetry. [14]
Protein Construct	If possible, try a slightly different construct (e.g., truncate a flexible N- or C-terminus).	Removing disordered regions can sometimes lead to entirely new, and better-ordered, crystal packing. [13]

Final Step: Structure Validation

Q: I successfully refined my dppaS2 structure against twinned data to a reasonable R/R-free. How do I properly validate it?

A: Validation is even more critical for structures derived from compromised data. You must demonstrate that your model is chemically and structurally sound, independent of the twinning

correction.

- **Standard Metrics:** Check your R-factor and R-free. For a twinned refinement, these may be slightly higher than for an untwinned crystal, but they should still be reasonable for the resolution.
- **Model Geometry:** This is paramount. Use tools like MolProbity to check for Ramachandran outliers, bad rotamers, and steric clashes.^{[15][16]} A correct model should have excellent geometry regardless of the data's twinning.
- **Difference Maps:** Carefully inspect the Fo-Fc difference map. There should be no large, unexplained positive or negative peaks, which would indicate errors in your model that are not accounted for by the twinning.

By rigorously applying these diagnostic, computational, and experimental strategies, you can successfully navigate the challenges posed by twinning in dppaS2 crystals and produce a high-quality, reliable final structure.

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